

An In-depth Technical Guide to the Safe Handling of Cyclooctanecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cyclooctanecarboxylic acid

CAS No.: 4103-15-5

Cat. No.: B1269089

[Get Quote](#)

This guide provides a detailed overview of the essential safety and handling precautions for **Cyclooctanecarboxylic acid**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes known hazard information with established laboratory safety protocols to ensure the safe and effective use of this compound.

Introduction to Cyclooctanecarboxylic Acid: A Profile

Cyclooctanecarboxylic acid (CAS No: 4103-15-5) is an organic compound characterized by a cyclooctane ring substituted with a carboxylic acid functional group. Its unique eight-membered ring structure makes it a valuable intermediate in various fields of organic synthesis, including the development of novel pharmaceutical agents and specialty materials. The reactivity of the carboxylic acid group, combined with the conformational flexibility of the cyclooctane moiety, presents specific handling challenges. A thorough understanding of its hazard profile is paramount for mitigating risks in a laboratory or manufacturing setting.

Due to a lack of a comprehensive, publicly available Safety Data Sheet (SDS), this guide synthesizes direct GHS classification data with safety principles derived from structurally similar

cycloalkanecarboxylic acids. This approach provides a robust framework for safe handling, grounded in established chemical safety paradigms.

Hazard Identification and Risk Assessment

Based on available GHS classifications, **Cyclooctanecarboxylic acid** is a hazardous substance requiring careful management.^[1] The primary risks are associated with its corrosive and irritant properties.

GHS Classification Summary^[1]

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	GHS07 (Exclamation Mark)	Danger	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 1	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07 (Exclamation Mark)	Danger	H335: May cause respiratory irritation.

Causality of Hazards:

- **Corrosivity and Irritation:** The carboxylic acid moiety (-COOH) is the primary driver of these hazards. It can readily donate a proton, leading to acidic irritation or burns upon contact with skin, eyes, and mucous membranes. The risk of serious, irreversible eye damage is particularly high.
- **Respiratory Irritation:** As a solid, the compound can form dusts that, if inhaled, can irritate the respiratory tract. Vapors, if generated at elevated temperatures, would pose a similar risk.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. Engineering controls should be the primary line of defense, supplemented by appropriate PPE.

3.1. Engineering Controls

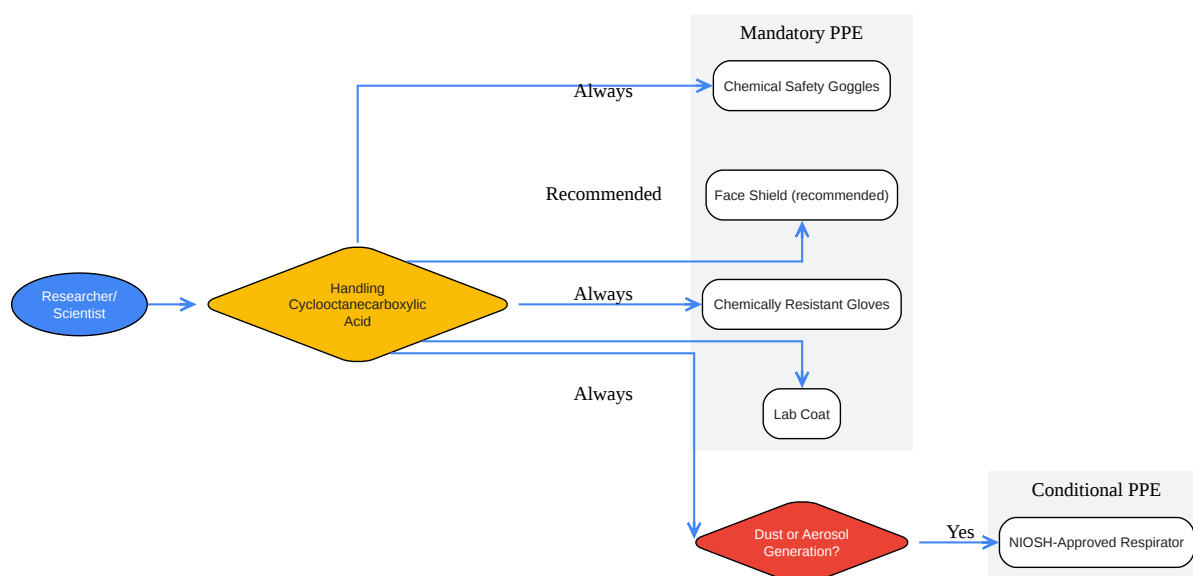
- Ventilation: All handling of **Cyclooctanecarboxylic acid** should occur in a well-ventilated area. A certified chemical fume hood is mandatory when handling powders, generating dust, or when there is a potential for aerosolization.[\[2\]](#)
- Safety Stations: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[2\]](#)

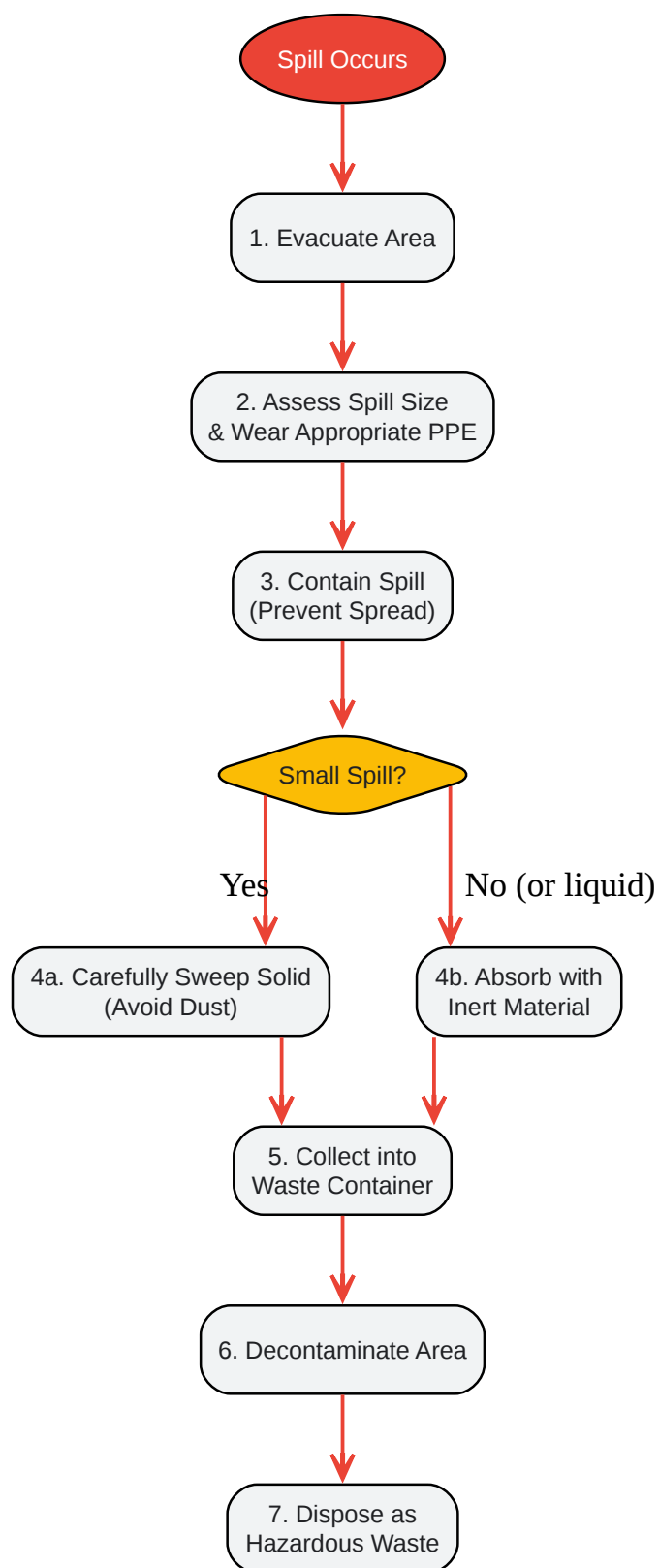
3.2. Personal Protective Equipment (PPE)

The selection of PPE is dictated by the identified hazards of skin irritation and severe eye damage.

- Eye and Face Protection: Chemical safety goggles are mandatory.[\[3\]](#) Given the risk of serious eye damage (H318), a full-face shield should be worn in conjunction with goggles, especially when handling larger quantities or during procedures with a high splash potential.[\[2\]](#)
- Skin Protection:
 - Gloves: Chemically resistant gloves are required. Nitrile or neoprene gloves are generally suitable, but it is crucial to consult the glove manufacturer's compatibility data. Dispose of gloves immediately after contamination.
 - Lab Coat: A standard lab coat should be worn, fully buttoned, to protect against incidental skin contact. For larger-scale operations, a chemically resistant apron or suit may be necessary.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits or if dust is generated, a NIOSH-approved particulate

respirator (e.g., N95) or a higher-level respirator should be used.[2]





[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to a spill.

Fire-Fighting and Disposal

6.1. Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, foam, water spray, or carbon dioxide (CO₂). [4]* Specific Hazards: Combustion may produce toxic fumes, including carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [5]

6.2. Disposal Considerations

- Disposal of **Cyclooctanecarboxylic acid** and its containers must be handled as hazardous waste.
- All disposal practices must comply with federal, state, and local environmental regulations.
- Do not dispose of the material down the drain or into the environment. [6] Engage a licensed professional waste disposal service to manage chemical waste.

References

- TCI Chemicals. (2025, April 30). Safety Data Sheet: 1,4-Cyclohexanedicarboxylic Acid.
- AK Scientific, Inc. Safety Data Sheet: Cyclobutanecarboxylic acid.
- TCI Chemicals. (2025, April 30). Safety Data Sheet: Cyclobutanecarboxylic Acid.
- Sigma-Aldrich. (2025, July 8). Safety Data Sheet: Cyclohexanecarboxylic acid.
- Fisher Scientific. (2025, December 18). Safety Data Sheet: Cyclopentanecarboxylic acid.
- Fisher Scientific. Safety Data Sheet: Cyclobutanecarboxylic acid.
- ChemScene. (2025, March 5). Safety Data Sheet.
- Key Organics. (2017, December 1). Safety Data Sheet.
- Apollo Scientific. Safety Data Sheet: Cyclopentanecarboxylic acid.
- Fisher Scientific. (2012, February 27). Safety Data Sheet: 1,1-Cyclobutanedicarboxylic acid.
- AK Scientific, Inc. Safety Data Sheet: 1,1-Cyclobutanedicarboxylic acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Cyclooctanecarboxylic acid | 4103-15-5 \[chemicalbook.com\]](#)
- [2. 758676-44-7 CAS MSDS \(Cyclooctanecarboxylic acid, 2-amino-, ethyl ester, \(1R,2S\)-rel-\(9CI\)\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [3. Page loading... \[wap.guidechem.com\]](#)
- [4. Cyclohexanecarboxylic acid, 4-\(hydroxymethyl\)- | C8H14O3 | CID 202819 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. cis-1,2-Cyclohexanedicarboxylic acid | C8H12O4 | CID 245564 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Cyclopentanecarboxylic acid | C6H10O2 | CID 18840 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to the Safe Handling of Cyclooctanecarboxylic Acid\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1269089/docs#an-in-depth-technical-guide-to-the-safe-handling-of-cyclooctanecarboxylic-acid\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)